

# Comparative Analysis of GSK-2793660 Cross-Reactivity with Other Cathepsins

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GSK-2793660

Cat. No.: B3323170

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This guide provides a comparative overview of the cysteine protease inhibitor **GSK-2793660**, with a focus on its cross-reactivity profile against various human cathepsins. **GSK-2793660** is recognized as a potent, selective, and irreversible inhibitor of Cathepsin C (CTSC), also known as Dipeptidyl Peptidase I (DPP-I).<sup>[1][2][3]</sup> This guide compiles available data on its inhibitory activity, outlines a typical experimental protocol for assessing cathepsin inhibition, and presents relevant biological pathways and experimental workflows.

## Data Presentation: Inhibitor Selectivity Profile

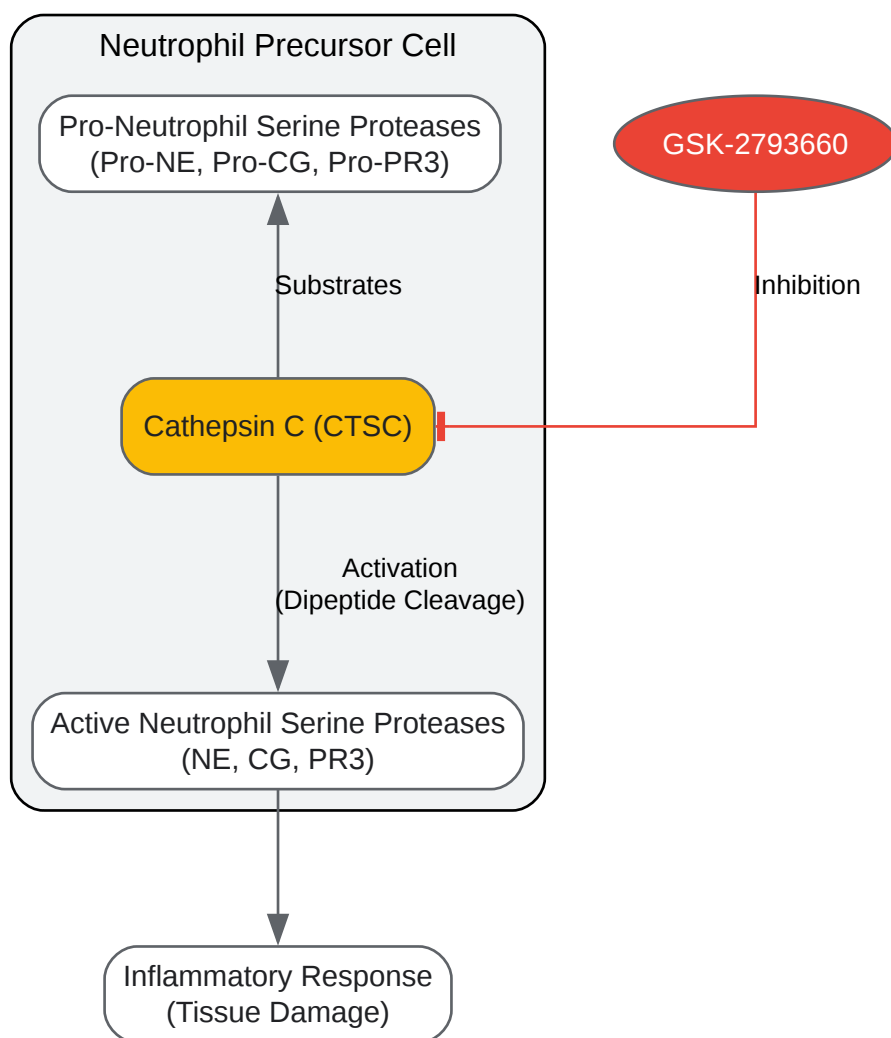
**GSK-2793660** has been characterized as a highly potent inhibitor of Cathepsin C, with a reported half-maximal inhibitory concentration (IC<sub>50</sub>) in the low nanomolar range, between <0.43 and 1 nM.<sup>[1][2][3]</sup> However, a comprehensive, publicly available dataset quantifying its cross-reactivity against a broad panel of other human cathepsins (e.g., Cathepsin B, K, L, S) is not readily available in the reviewed literature.

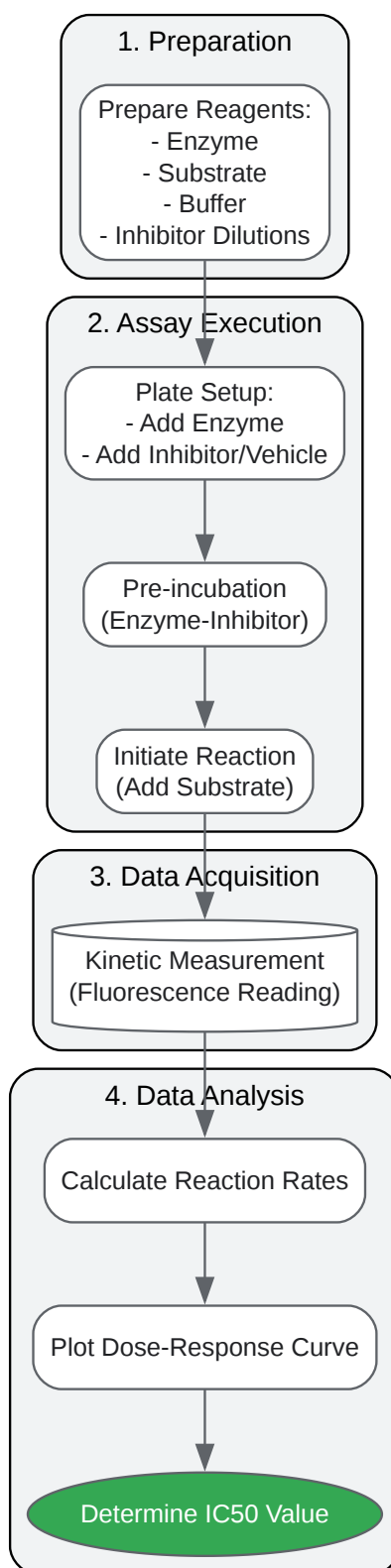
The following table provides the known inhibition data for **GSK-2793660** against Cathepsin C and serves as a template for researchers to populate with their own experimental data for other cathepsins.

Cathepsin Target	IC50 / Ki (nM)	Inhibition Type	Data Source
Cathepsin C (CTSC/DPP-I)	<0.43 - 1	Irreversible, Substrate-Competitive	[1][2][3]
Cathepsin B	Data not available	-	-
Cathepsin D	Data not available	-	-
Cathepsin G	Data not available	-	-
Cathepsin K	Data not available	-	-
Cathepsin L	Data not available	-	-
Cathepsin S	Data not available	-	-

## Signaling Pathway: Cathepsin C-Mediated Activation of Neutrophil Serine Proteases

Cathepsin C plays a crucial role in the activation of several neutrophil serine proteases (NSPs), which are key mediators of inflammation and immune responses. By cleaving the N-terminal dipeptide from their zymogen forms, Cathepsin C activates pro-inflammatory proteases such as Neutrophil Elastase (NE), Cathepsin G (CG), and Proteinase 3 (PR3). The inhibition of Cathepsin C by **GSK-2793660** is therefore a therapeutic strategy to modulate the activity of these downstream proteases.





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)